

A Comprehensive Technical Guide to the Safe Handling of Iron(III) Bromide

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Compound of Interest

Compound Name: *Iron(3+);bromide*

Cat. No.: *B15364011*

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For researchers, scientists, and drug development professionals, a thorough understanding of chemical safety is paramount to ensure a safe and productive laboratory environment. This in-depth technical guide provides critical safety information and handling precautions for Iron(III) bromide (FeBr_3), a compound frequently used as a Lewis acid catalyst in organic synthesis. Adherence to these guidelines is essential to mitigate the risks associated with its use.

Hazard Identification and Classification

Iron(III) bromide is a hazardous substance that can cause severe skin burns, eye damage, and respiratory irritation.^{[1][2]} It is also harmful if swallowed.^{[1][2]} The compound is hygroscopic, meaning it readily absorbs moisture from the air, which can influence its reactivity.

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating the hazards of chemical products. The table below summarizes the GHS hazard classifications for Iron(III) bromide.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1B/2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	1/2	H318: Causes serious eye damage / H319: Causes serious eye irritation
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation
Corrosive to metals	1	H290: May be corrosive to metals

Source: GHS classification data compiled from multiple safety data sheets.

Exposure Limits

Regulatory bodies such as the Occupational Safety and Health Administration (OSHA), the National Institute for Occupational Safety and Health (NIOSH), and the American Conference of Governmental Industrial Hygienists (ACGIH) have established occupational exposure limits for soluble iron salts, measured as iron (Fe). These limits are crucial for assessing and controlling workplace exposures.

Organization	Exposure Limit (as Fe)	Time-Weighted Average (TWA)
OSHA	Permissible Exposure Limit (PEL)	1 mg/m ³
NIOSH	Recommended Exposure Limit (REL)	1 mg/m ³
ACGIH	Threshold Limit Value (TLV)	1 mg/m ³

Source: OSHA, NIOSH, ACGIH.[1][3][4][5][6]

Toxicological Data

While specific LD50 (Lethal Dose, 50%) data for Iron(III) bromide is not readily available in the reviewed literature, the primary toxicological concerns are its corrosive and irritant effects upon contact.[2] Ingestion of soluble iron salts can lead to gastrointestinal irritation.

Handling and Storage Precautions

Proper handling and storage procedures are critical to minimize the risk of exposure and accidents.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- Avoid breathing dust. If dust is generated, use a NIOSH-approved respirator.
- Prevent contact with skin and eyes.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed, original container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.
- Due to its hygroscopic nature, protect from moisture.

Emergency Procedures

In the event of an emergency, prompt and appropriate action is crucial.

First-Aid Measures

The following table outlines the recommended first-aid procedures for different types of exposure to Iron(III) bromide.

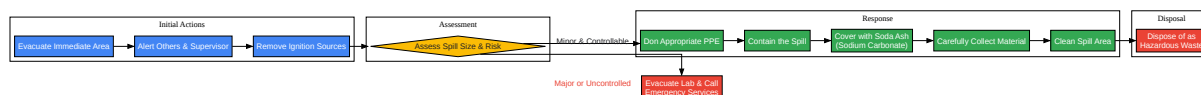
Exposure Route	First-Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [1] [7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [1] [7]
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of water or milk. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1]

Fire-Fighting Measures

Iron(III) bromide is not combustible. However, in the event of a fire involving other materials, use an extinguishing agent suitable for the surrounding fire. Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with hazardous decomposition products, which may include hydrogen bromide and iron oxides.

Accidental Release Measures (Spill Protocol)

A spill of Iron(III) bromide should be handled promptly and safely. The following workflow outlines the necessary steps.



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Caption: Workflow for handling an Iron(III) bromide spill.

Experimental Protocol for Spill Neutralization and Cleanup:

- **Evacuate and Alert:** Immediately evacuate the area of the spill and alert nearby personnel and your supervisor.
- **Assess the Situation:** Determine the extent of the spill. For a small, manageable spill, proceed with cleanup. For a large or uncontrolled spill, evacuate the laboratory and contact emergency services.
- **Personal Protective Equipment (PPE):** Before approaching the spill, don the appropriate PPE: chemical-resistant gloves, safety goggles, a lab coat, and a NIOSH-approved respirator for dust.
- **Containment:** If it is a solid, prevent it from spreading.
- **Neutralization:** Carefully cover the spilled Iron(III) bromide with a neutralizing agent such as soda ash (sodium carbonate) or a mixture of soda ash and slaked lime.
- **Collection:** Once the material is neutralized, carefully sweep or scoop it into a designated, labeled hazardous waste container. Avoid creating dust.
- **Decontamination:** Clean the spill area with soap and water, and then wipe it dry.

- Disposal: Dispose of the collected waste and any contaminated cleaning materials as hazardous waste according to your institution's and local regulations.

Conclusion

Iron(III) bromide is a valuable reagent in research and development, but its hazardous properties necessitate strict adherence to safety protocols. By understanding its hazards, implementing proper handling and storage procedures, and being prepared for emergencies, researchers can significantly mitigate the risks associated with its use. This guide serves as a comprehensive resource to promote a culture of safety in the laboratory.

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